

Personal protective equipment for handling m-PEG17-NHS ester

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Compound of Interest

Compound Name: *m*-PEG17-NHS ester

Cat. No.: B8106489

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Essential Safety and Handling Guide for m-PEG17-NHS Ester

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical reagents is paramount. This guide provides immediate safety, operational, and disposal protocols for **m-PEG17-NHS ester**, a PEG-based PROTAC linker. Adherence to these procedures is critical for laboratory safety and experimental success.

Chemical and Physical Properties

A summary of the key properties of **m-PEG17-NHS ester** is provided in the table below.

Property	Value	Source
Chemical Formula	C40H75NO21	[1]
Molecular Weight	~906.03 g/mol	[1][2]
Appearance	White to off-white solid	[1]
Purity	Typically ≥95% - 98%	[2][3]
Solubility	Soluble in DMSO and DMF	[4]
Storage Conditions	Short term (days to weeks) at 0-4°C; Long term (months to years) at -20°C. Store in a dry, dark place.	[1][2]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **m-PEG17-NHS ester** is not readily available, an SDS for a similar compound, m-PEG-NHS ester (MW 2000), indicates the following hazards: Harmful if swallowed, causes skin irritation, and causes serious eye irritation.[5] Therefore, appropriate personal protective equipment must be worn at all times when handling this compound.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specification
Eye Protection	Safety glasses or goggles	Chemical splash goggles that meet ANSI Z.87.1 1989 standard. A face shield is required if there is a risk of splashing.[6]
Hand Protection	Chemical-resistant gloves	Nitrile or other chemically resistant gloves. Inspect before each use and change immediately upon contact with the chemical.[6][7]
Body Protection	Laboratory coat	A standard lab coat should be worn and buttoned to cover as much skin as possible.[6]
Respiratory Protection	Dust mask	Recommended when handling the solid powder to avoid inhalation.[7]

Operational Handling Procedures

The N-hydroxysuccinimide (NHS) ester moiety is moisture-sensitive and can readily hydrolyze, rendering the compound inactive.[4][8] To ensure the integrity of the reagent and the success of your experiment, follow these handling procedures:

- Acclimatization: Before opening, allow the vial of **m-PEG17-NHS ester** to equilibrate to room temperature to prevent moisture condensation.[4]
- Reagent Preparation:
 - Dissolve the required amount of **m-PEG17-NHS ester** in an appropriate anhydrous organic solvent such as DMSO or DMF immediately before use.[4]
 - Do not prepare stock solutions for long-term storage as the NHS ester will hydrolyze.[4]

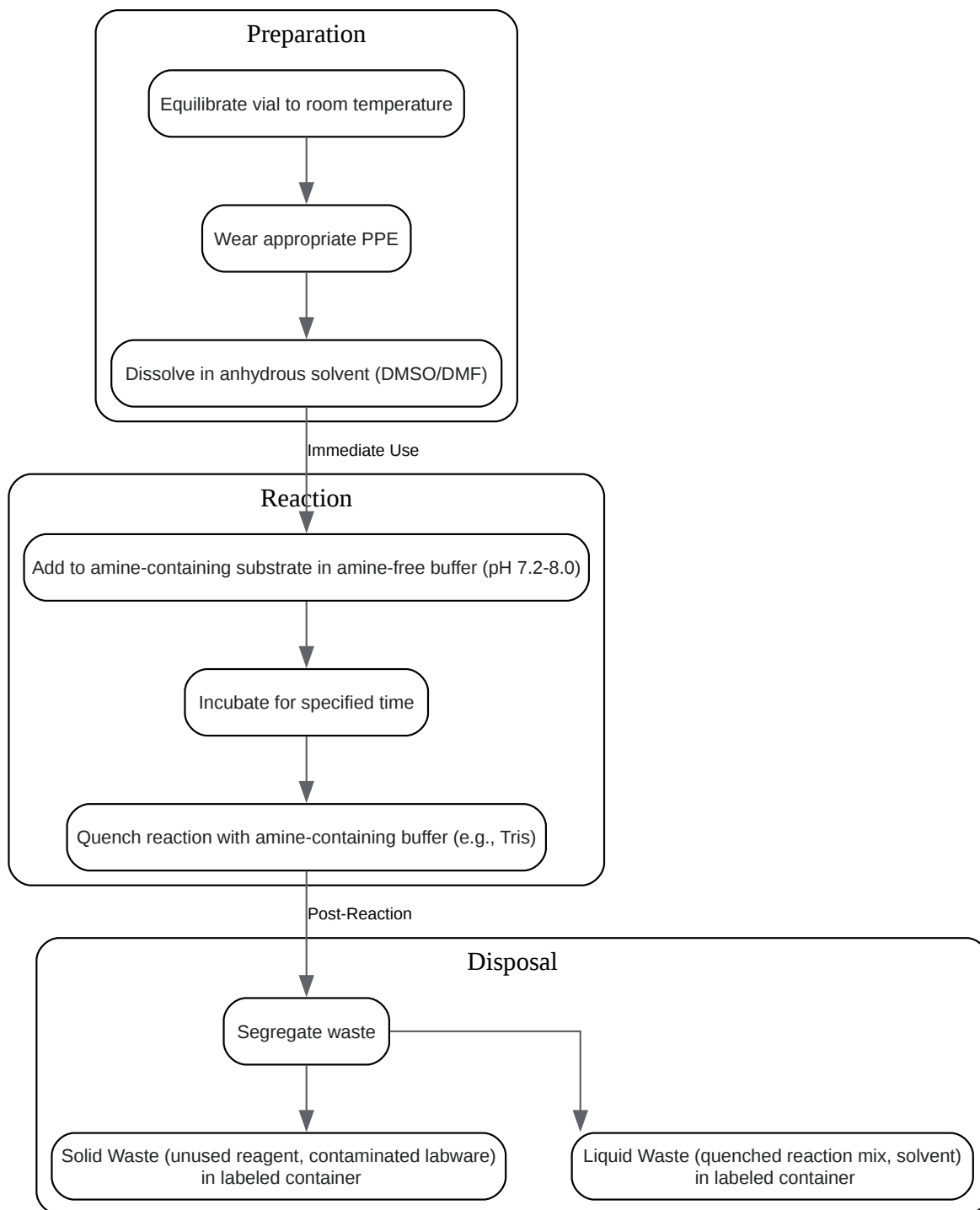
- Avoid using buffers that contain primary amines (e.g., Tris or glycine) as they will react with the NHS ester. Use an amine-free buffer like phosphate-buffered saline (PBS) at a pH of 7.2-8.0.[\[4\]](#)
- Reaction Quenching: After the reaction is complete, any unreacted NHS ester can be quenched by adding an amine-containing buffer such as Tris-buffered saline (TBS) or a solution of glycine or ethanolamine.[\[9\]](#)

Disposal Plan

All waste generated from the use of **m-PEG17-NHS ester** should be considered chemical waste and must be segregated from regular trash.[\[7\]](#)

Waste Stream Management

Waste Type	Disposal Procedure
Unused or Expired Solid	Collect the original vial in a designated, clearly labeled hazardous waste container. Do not dispose of in regular trash. [7]
Concentrated Solutions (in DMSO/DMF)	Collect in a designated, sealed, and clearly labeled hazardous waste container made of a material compatible with the solvent (e.g., high-density polyethylene). [7]
Dilute Aqueous Solutions	Ensure the reactive NHS ester is quenched by adjusting the pH to between 7 and 8.5 and allowing it to stand for several hours to hydrolyze. Collect the quenched solution in a designated aqueous hazardous waste container. Do not dispose of down the drain without permission from your institution's Environmental Health and Safety (EHS) department. [7]
Contaminated Labware (pipette tips, gloves, etc.)	Collect all solid materials that have come into contact with the compound in a designated solid hazardous waste container. [7]

Workflow for Handling and Disposal of **m-PEG17-NHS Ester**[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **m-PEG17-NHS ester**.

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